"2-[(2-Chlorophenyl)amino]acetic acid" molecular weight

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Compound of Interest

Compound Name:	*2-[(2-Chlorophenyl)amino]acetic acid*
CAS No.:	*6961-49-5*
Cat. No.:	*B1347311*

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Technical Guide: 2-[(2-Chlorophenyl)amino]acetic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **2-[(2-Chlorophenyl)amino]acetic acid**, also known as N-(2-chlorophenyl)glycine. Due to the prevalence of data on its structural isomer, 2-amino-2-(2-chlorophenyl)acetic acid, this guide will also present comparative information on the latter to provide a broader context for researchers. Both isomers share the same molecular formula and, consequently, the same molecular weight. The distinction between these compounds is critical for their application in research and pharmaceutical development. 2-amino-2-(2-chlorophenyl)acetic acid is a well-established intermediate in the synthesis of the antiplatelet drug clopidogrel.[1]

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Physicochemical Properties and Molecular Weight

The fundamental physicochemical properties of **2-[(2-Chlorophenyl)amino]acetic acid** and its isomer are summarized below. As isomers with the molecular formula $C_8H_8ClNO_2$, they possess identical molecular weights.

Property	2-[(2-Chlorophenyl)amino]acetic Acid (N-(2-chlorophenyl)glycine)	2-amino-2-(2-chlorophenyl)acetic acid
Molecular Formula	$C_8H_8ClNO_2$	$C_8H_8ClNO_2$[2]
Molecular Weight	185.61 g/mol	185.61 g/mol [1][2][3]
Appearance	White solid[4]	White to off-white crystalline powder[1][5]
Melting Point	170–172 °C[4]	200-205°C (with decomposition)[5]
Solubility	Not explicitly available	Slightly soluble in water; soluble in polar organic solvents (DMSO, methanol)[5]
CAS Number	Not explicitly available	141196-64-7 (for DL-racemic form)[1][2][5]

Experimental Protocols

Synthesis of 2-[(2-Chlorophenyl)amino]acetic Acid (N-(2-chlorophenyl)glycine)

A mild and efficient one-pot synthesis has been developed for N-aryl glycines, including the title compound, through the rearrangement of 2-chloro-N-aryl acetamides.[4]

Materials:

- 2-chloro-N-(2-chlorophenyl)acetamide

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- Acetonitrile (CH_3CN)
- Potassium hydroxide (KOH)
- Copper(II) chloride dihydrate ($CuCl_2 \cdot 2H_2O$)
- Ethanol (EtOH)

Procedure:[4]

- To a solution of 2-chloro-N-(2-chlorophenyl)acetamide (1.0 mmol) in acetonitrile (10 mL), add KOH (0.06 g, 1.1 mmol) and $CuCl_2 \cdot 2H_2O$ (0.18 g, 1.1 mmol).
- Stir the resulting mixture in an oil bath at reflux temperature for 30 minutes.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, evaporate the solvent under reduced pressure.
- Add a solution of KOH (0.14 g, 2.5 mmol) in ethanol (10 mL) to the reaction mixture.
- Reflux the mixture for an additional hour to induce cleavage of the intermediate 1,4-diarylpiperazine-2,5-dione.
- Following the completion of the reaction, standard work-up and purification procedures are performed to isolate the final product, N-(2-Chlorophenyl)glycine.

Synthesis of 2-amino-2-(2-chlorophenyl)acetic acid

The racemic form of this isomer is commonly synthesized via the Strecker reaction.[6]

Materials:

- 2-chlorobenzaldehyde
- Ammonium hydrogencarbonate (NH_4HCO_3)
- Sodium cyanide (NaCN)

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- Methanol (MeOH)
- Water (H_2O)
- Sodium hydroxide (NaOH) solution
- Sulfuric acid (H_2SO_4)
- Activated carbon

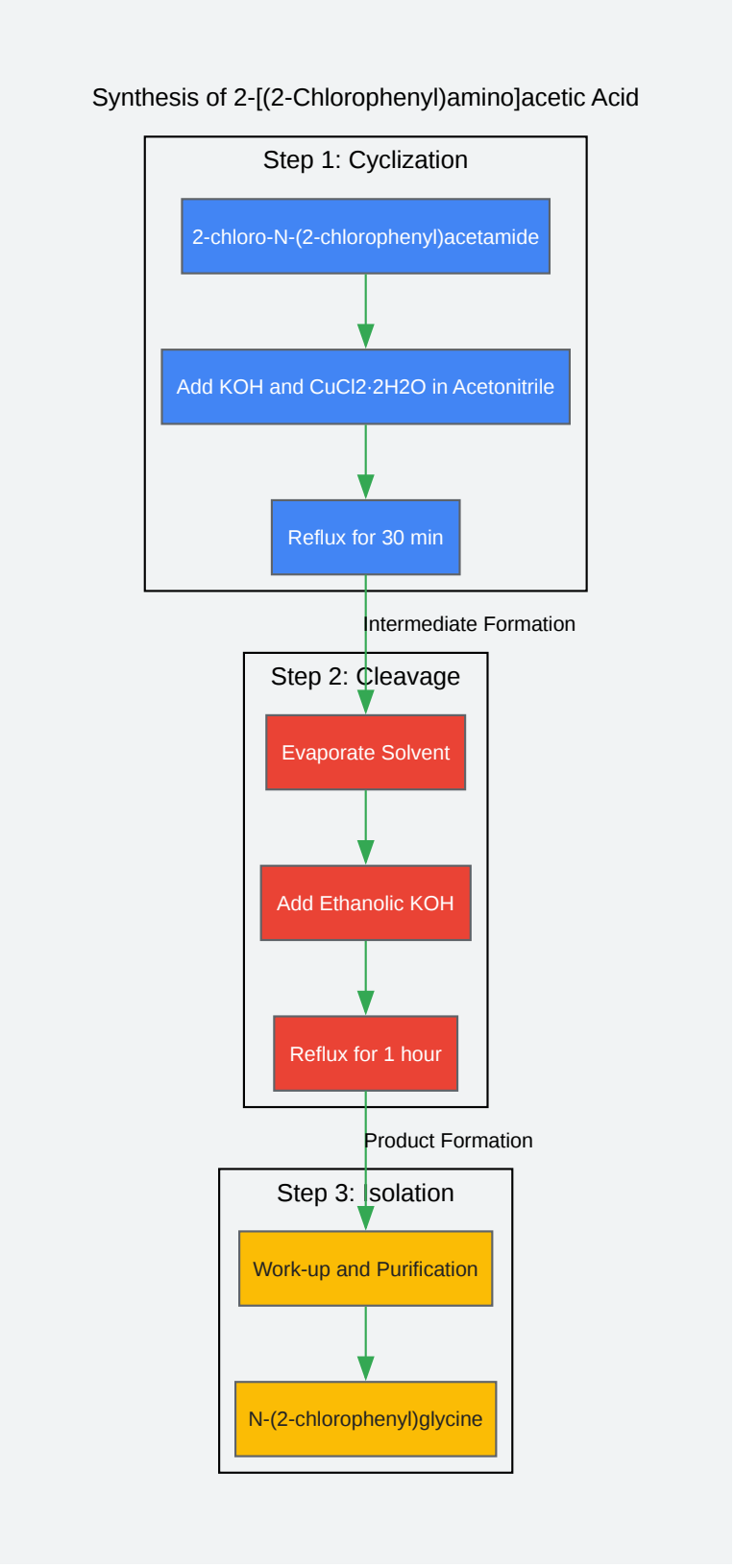
Procedure:[6]

- A solution of 2-chlorobenzaldehyde, ammonium hydrogencarbonate (23.7 g), and sodium cyanide (14.7 g) in 500 ml of methanol and 500 ml of water is stirred at 65-70°C for 5 hours.
- The solution is concentrated and transferred to an autoclave. A 45% NaOH solution is added, and the mixture is refluxed for 4 hours at 120°C.
- Activated carbon (2 g) is added to the reaction mixture and stirred for 10 minutes.
- The activated carbon is removed by filtration.
- The pH of the filtrate is adjusted to 7-8 with 50% H_2SO_4.
- The resulting precipitate is filtered, washed with water, to yield 2-amino-2-(2-chlorophenyl)acetic acid.

Visualized Experimental Workflow

The following diagram illustrates the synthesis workflow for **2-[(2-Chlorophenyl)amino]acetic acid**.

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Caption: Synthesis workflow for **2-[(2-Chlorophenyl)amino]acetic acid**.

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Biological Activity and Applications

While specific biological activities for **2-[(2-Chlorophenyl)amino]acetic acid** are not extensively documented in publicly available literature, N-aryl glycines, in general, have applications as photopolymerization initiators.[4]

In contrast, its isomer, 2-amino-2-(2-chlorophenyl)acetic acid, is a crucial pharmaceutical intermediate.[1] The (S)-enantiomer, (S)-2-amino-2-(2-chlorophenyl)acetic acid, is a key building block in the synthesis of clopidogrel, an antiplatelet medication used to prevent blood clots in patients with a history of heart attack or stroke.[7] The stereochemistry of this precursor is vital for the therapeutic efficacy of the final drug product.

Signaling Pathways

Currently, there is no specific information available detailing the signaling pathways directly modulated by **2-[(2-Chlorophenyl)amino]acetic acid**. As a glycine derivative, it could potentially interact with systems involving glycine receptors or transporters, but this remains speculative without direct experimental evidence. Glycine itself acts as an inhibitory neurotransmitter by activating Cl^--permeable ionotropic receptors and as a co-agonist at N-methyl-D-aspartate (NMDA) receptors.[8] Derivatives of N-acyl amino acids have been shown to interact with $GABA_a$ receptors and glycine receptors.[9] Further research is required to elucidate any potential biological targets and mechanisms of action for N-(2-chlorophenyl)glycine.

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